

1-Chloroethyl chloroformate CAS number 50893-53-3 information

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Chloroethyl chloroformate

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1-Chloroethyl Chloroformate: A Comprehensive Technical Guide

CAS Number: 50893-53-3

An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed overview of **1-Chloroethyl chloroformate** (ACE-Cl), a versatile and highly reactive reagent widely utilized in organic synthesis, particularly within the pharmaceutical industry. This document covers its chemical and physical properties, synthesis methodologies, key applications with detailed mechanistic insights, and comprehensive safety and handling protocols.

Chemical and Physical Properties

1-Chloroethyl chloroformate is a colorless liquid with a pungent odor.^[1] It is a crucial intermediate in the synthesis of various active pharmaceutical ingredients (APIs).^[2] Its key physical and chemical properties are summarized in the table below for easy reference.

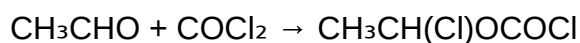
Property	Value	Reference(s)
Molecular Formula	C ₃ H ₄ Cl ₂ O ₂	[3]
Molecular Weight	142.97 g/mol	[3]
Appearance	Clear, colorless liquid	[3]
Boiling Point	117-119 °C	[4]
Melting Point	-65 °C	[4]
Density	1.295 - 1.325 g/mL at 20-25 °C	[4]
Refractive Index (n ²⁰ /D)	1.422	[5]
Flash Point	45 °C (closed cup)	[4]
Solubility	Soluble in most organic solvents (e.g., acetone, toluene, chloroform, THF)	[4]
Reactivity	Reacts with water, alcohols, and amines	[4][6]

Synthesis of 1-Chloroethyl Chloroformate

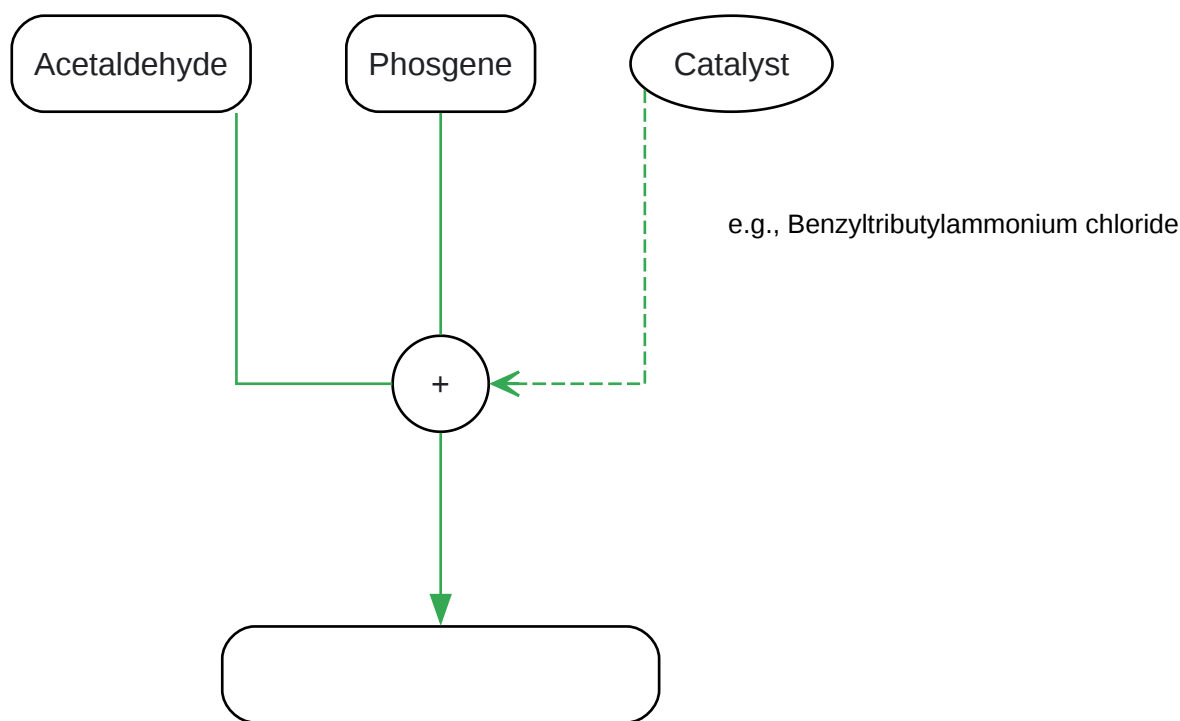
The most common and established method for the synthesis of **1-Chloroethyl chloroformate** involves the reaction of acetaldehyde with phosgene or a phosgene equivalent like triphosgene.[5] This electrophilic addition reaction is typically catalyzed to achieve high yields and purity.

General Synthesis Pathway

The general chemical equation for the synthesis is as follows:



This reaction is often carried out in the presence of a catalyst to facilitate the process.



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Figure 1: General synthesis of **1-Chloroethyl chloroformate**.

Detailed Experimental Protocols

Method 1: Using Phosgene and a Phase-Transfer Catalyst

This method is known for its high efficiency and yield.

- Reactants: Acetaldehyde, Phosgene, Benzyltributylammonium chloride (catalyst).
- Procedure: Phosgene is reacted with acetaldehyde with stirring in the presence of a catalytic amount of benzyltributylammonium chloride. The reaction is performed under controlled temperature conditions. Following the completion of the reaction, the desired product is isolated and purified by distillation.^[7]
- Yield: This method can achieve yields of up to 96%.^[7]

Method 2: Using Trichloromethyl Chloroformate (Diphosgene) and Pyridine

This method provides an alternative to using the highly toxic phosgene gas directly.

- Reactants: Acetaldehyde, Trichloromethyl chloroformate, Pyridine (catalyst).[7]
- Procedure: To a reactor containing acetaldehyde and a catalytic amount of pyridine, trichloromethyl chloroformate is added dropwise while maintaining the temperature between 20°C and 25°C. The reaction mixture is stirred for approximately 2 hours after the addition is complete.[7][8] The final product can be analyzed by NMR to confirm its formation.[7]
- Yield: A yield of 96.3% has been reported for this procedure.[7]

Key Applications in Organic Synthesis

1-Chloroethyl chloroformate is a valuable reagent with several important applications, most notably in the dealkylation of tertiary amines and as a protecting group reagent.

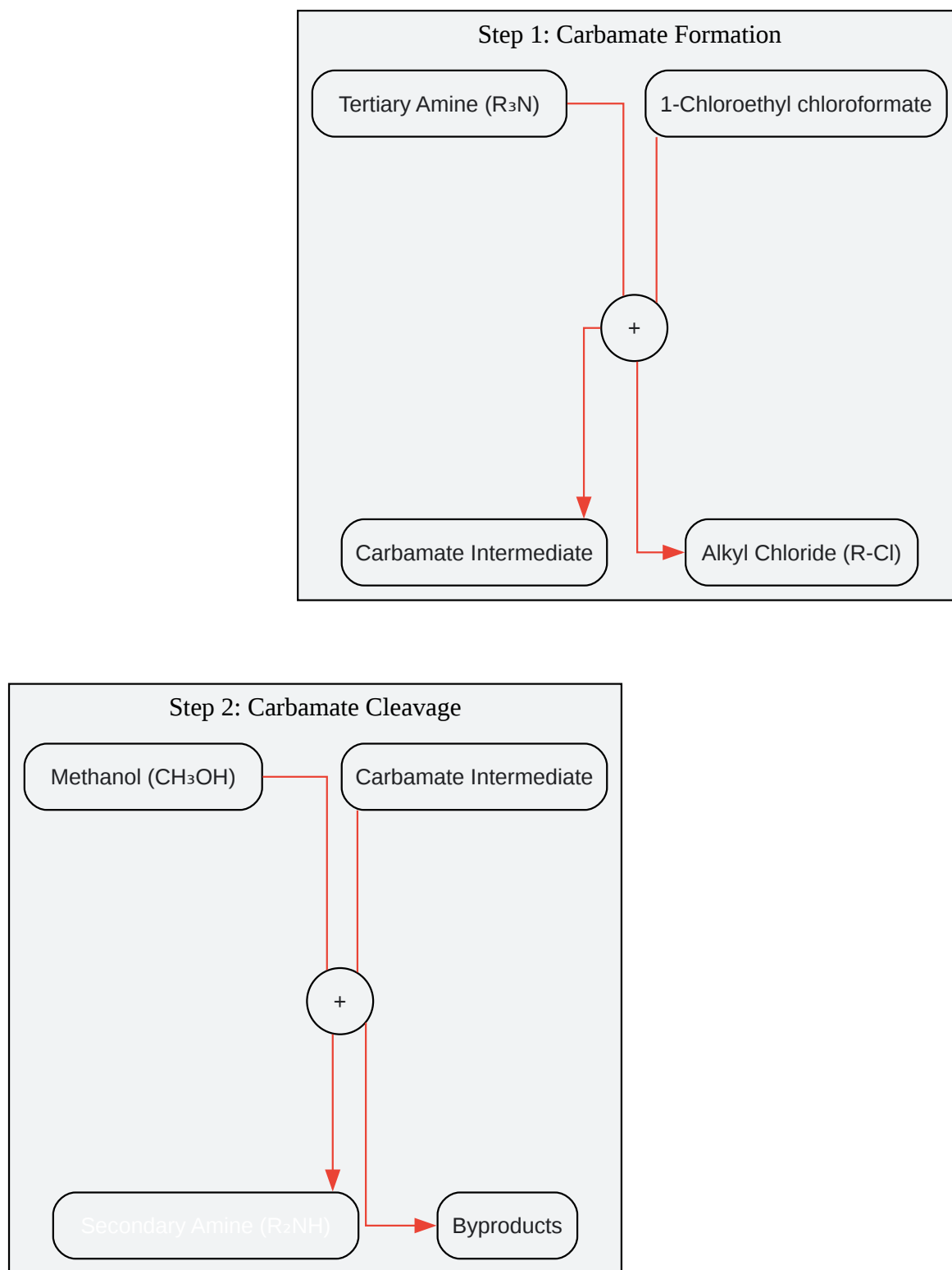
N-Dealkylation of Tertiary Amines

One of the most significant applications of **1-Chloroethyl chloroformate** is the selective N-dealkylation of tertiary amines to yield secondary amines.[5] This transformation is crucial in the synthesis of various pharmaceutical compounds and drug metabolites.[5] The reaction proceeds under mild conditions and is often high-yielding.[3]

Mechanism of N-Dealkylation:

The reaction proceeds through a two-step mechanism involving the formation of a carbamate intermediate, which is subsequently cleaved to afford the secondary amine.[5]

- Carbamate Formation: The tertiary amine attacks the electrophilic carbonyl carbon of **1-chloroethyl chloroformate**, leading to the formation of a quaternary ammonium salt. This intermediate then undergoes a nucleophilic substitution, where the chloride ion displaces an alkyl group from the nitrogen, forming a stable carbamate and an alkyl chloride.
- Carbamate Cleavage: The resulting carbamate intermediate is then cleaved, typically by treatment with methanol, to yield the corresponding secondary amine.[2][5]



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Figure 2: Mechanism of N-dealkylation using **1-Chloroethyl chloroformate**.

Protecting Group Chemistry

1-Chloroethyl chloroformate serves as a mild and highly effective reagent for the deprotection of benzyl groups. This is particularly advantageous when dealing with molecules containing functional groups that are sensitive to harsher debenzylation conditions. It is also used in the formation of protecting groups for alcohols and amines during multi-step syntheses. [6]

Synthesis of Pharmaceuticals

1-Chloroethyl chloroformate is a key intermediate in the synthesis of several important drugs.

- Cefpodoxime Proxetil: In the synthesis of this cephalosporin antibiotic, **1-chloroethyl chloroformate** is reacted with isopropanol to form 1-chloroethyl isopropyl carbonate, a key precursor.[9][10] This is then converted to 1-iodoethyl isopropyl carbonate, which is subsequently reacted with the cefpodoxime acid core.[9][10][11]
- Candesartan Cilexetil: This angiotensin II receptor antagonist is synthesized using a multi-step process where a key step involves the condensation of a trityl candesartan intermediate with 1-chloroethyl cyclohexyl carbonate.[12][13][14]

Safety and Handling

1-Chloroethyl chloroformate is a hazardous chemical and must be handled with appropriate safety precautions in a well-ventilated area, preferably a fume hood.[15][16] It is flammable, corrosive, and toxic upon inhalation or contact with skin.[16]

Hazard Category	Description	Precautionary Measures
Flammability	Flammable liquid and vapor.	Keep away from heat, sparks, open flames, and other ignition sources. Use non-sparking tools. [16] [17]
Toxicity	Harmful if swallowed or in contact with skin. Toxic if inhaled.	Avoid breathing vapors or mist. Use only outdoors or in a well-ventilated area. Wear protective gloves, clothing, eye, and face protection. [16] [17]
Corrosivity	Causes severe skin burns and eye damage.	Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a face shield. [15] [17]
Reactivity	Reacts violently with water, releasing toxic gas.	Store in a dry, cool, and well-ventilated place away from moisture and incompatible materials such as bases, strong oxidizing agents, alcohols, and amines. [4] [6]

First Aid Measures:

- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.[\[17\]](#)
- Skin Contact: Immediately take off contaminated clothing. Wash off with soap and plenty of water. Seek immediate medical attention.[\[17\]](#)
- Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[\[17\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Consult a physician.[\[17\]](#)

Spill and Disposal:

In case of a spill, evacuate the area and ensure adequate ventilation.[15] Contain the spill with an inert absorbent material.[15] Dispose of the waste in accordance with local, state, and federal regulations.

This technical guide provides a comprehensive overview of **1-Chloroethyl chloroformate**, highlighting its importance as a versatile reagent in modern organic synthesis and drug development. Researchers and scientists should always consult the latest Safety Data Sheet (SDS) before handling this chemical and adhere to all recommended safety protocols.

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- To cite this document: BenchChem. [1-Chloroethyl chloroformate CAS number 50893-53-3 information]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b140570#1-chloroethyl-chloroformate-cas-number-50893-53-3-information]

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